

In-Depth Technical Guide: 2-[(Acetyloxy)methoxy]ethyl acetate

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Compound of Interest

Compound Name: 2-[(Acetyloxy)methoxy]ethyl acetate

CAS No.: 59278-00-1

Cat. No.: B020145

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-[(Acetyloxy)methoxy]ethyl acetate is a key organic compound with significant applications in the pharmaceutical industry, primarily serving as a crucial intermediate in the synthesis of antiviral medications. Its chemical structure allows it to act as a versatile building block in various organic reactions. This technical guide provides a comprehensive overview of its synonyms, chemical properties, synthesis, and analytical methods, as well as its role as an enzyme inhibitor.

Nomenclature and Synonyms

The compound is identified by several names and registry numbers across different chemical databases and suppliers. A comprehensive list of its synonyms is provided below.

Identifier Type	Identifier
IUPAC Name	2-(acetyloxymethoxy)ethyl acetate[1]
CAS Number	59278-00-1[1][2]
EC Number	261-686-7[3]
Molecular Formula	C7H12O5[1][4]
Synonyms	(2-Acetoxyethoxy)methyl acetate[5]
	1,4-Diacetoxy-2-oxabutane[6]
	2-Acetoxyethyl acetoxymethyl ether[1]
	2-Oxa-1,4-butanediol diacetate[5]
	Acetic Acid (2-Acetoxyethoxy)methyl Ester[5]
	Acyclovir side chain[6]
	Ethanol, 2-[(acetyloxy)methoxy]-, 1-acetate[3]

Physicochemical Properties

A summary of the key physical and chemical properties of **2-[(Acetyloxy)methoxy]ethyl acetate** is presented in the table below. This data is essential for its handling, storage, and application in experimental settings.

Property	Value	Reference
Molecular Weight	176.17 g/mol	[1][4]
Appearance	Clear, colorless to slightly yellow liquid	[1][2][3]
Density	1.119 - 1.1382 g/cm ³	[6][7]
Boiling Point	114-118 °C at 4 Torr; 225.2 ± 20.0 °C at 760 mmHg	[1][5][6]
Flash Point	90.9 ± 21.8 °C	[3]
Refractive Index	1.419 - 1.425	[3][6]
Solubility	Slightly soluble in chloroform, ethyl acetate, and methanol. Sparingly soluble in water.	[1][2]
Stability	Stable below 40°C. Should be stored in a dry, sealed container at room temperature.	[2][6]

Experimental Protocols

Synthesis of 2-[(Acetyloxy)methoxy]ethyl acetate

This compound is commonly synthesized via the acetylation of 1,3-dioxolane with acetic anhydride. The following is a representative experimental protocol.

Materials:

- 1,3-dioxolane
- Acetic anhydride
- Acid catalyst (e.g., p-toluenesulfonic acid)
- Inert solvent (e.g., toluene)

- Sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate
- Ethyl acetate

Procedure:

- To a solution of 1,3-dioxolane in an inert solvent such as toluene, add a catalytic amount of an acid catalyst like p-toluenesulfonic acid.
- Slowly add acetic anhydride to the mixture while maintaining the temperature at a controlled level, typically between 80-90°C.
- The reaction mixture is refluxed for several hours (e.g., 6-7 hours) with vigorous stirring.
- After the reaction is complete, cool the mixture to room temperature.
- Wash the organic layer sequentially with water, a saturated solution of sodium bicarbonate, and brine.
- Dry the organic layer over anhydrous magnesium sulfate and filter.
- Remove the solvent under reduced pressure to obtain the crude product.
- Purify the crude product by vacuum distillation to yield pure **2-[(Acetyloxy)methoxy]ethyl acetate**.

Synthesis of Acyclovir using 2-[(Acetyloxy)methoxy]ethyl acetate

This compound serves as a key side-chain precursor in the synthesis of the antiviral drug acyclovir. A general workflow is described below.

Materials:

- Guanine
- Hexamethyldisilazane (HMDS)
- **2-[(Acetyloxy)methoxy]ethyl acetate**
- Phosphoric acid or p-toluenesulfonic acid
- Toluene
- Sodium hydroxide solution
- Hydrochloric acid

Procedure:

- Guanine is first protected by reacting it with an excess of hexamethyldisilazane (HMDS) to form a silylated derivative.
- The protected guanine is then reacted with **2-[(Acetyloxy)methoxy]ethyl acetate** in the presence of an acid catalyst such as phosphoric acid or p-toluenesulfonic acid in a high-boiling solvent like toluene.[8]
- The reaction mixture is heated to reflux for several hours to facilitate the condensation reaction, forming N²,⁹-diacetyl-9-[(2-acetoxyethoxy)methyl]guanine.[8]
- After the reaction, the intermediate is deprotected by treatment with an aqueous base, such as sodium hydroxide solution, followed by neutralization with an acid like hydrochloric acid to yield acyclovir.[9]
- The crude acyclovir is then purified by recrystallization from water.[8]

Analytical Method: Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC)

A validated RP-HPLC method is essential for the quality control and quantification of **2-[(Acetyloxy)methoxy]ethyl acetate**. The following protocol provides a starting point for method development.

Chromatographic Conditions:

- Column: C18, 150 mm x 4.6 mm, 5 μ m particle size
- Mobile Phase: Acetonitrile and 0.1% orthophosphoric acid in water (e.g., 70:30 v/v)
- Flow Rate: 1.0 mL/min
- Detection: UV at 240 nm
- Injection Volume: 20 μ L
- Column Temperature: 30 $^{\circ}$ C

Sample Preparation:

- Prepare a stock solution of the reference standard in a suitable diluent (e.g., a mixture of water and methanol).
- Prepare working standard solutions by serially diluting the stock solution.
- Accurately weigh the sample and dissolve it in the diluent to a known concentration.
- Filter all solutions through a 0.45 μ m syringe filter before injection.

Validation Parameters (according to ICH guidelines):

- Linearity: Establish a calibration curve by plotting peak area against concentration for a series of standards. The correlation coefficient (r^2) should be > 0.999 .[\[10\]](#)
- Accuracy: Determine the percent recovery of spiked samples at different concentration levels. Recoveries should be within 98-102%.[\[11\]](#)
- Precision: Assess repeatability (intra-day) and intermediate precision (inter-day) by analyzing multiple preparations of the same sample. The relative standard deviation (RSD) should be $< 2\%$.[\[11\]](#)

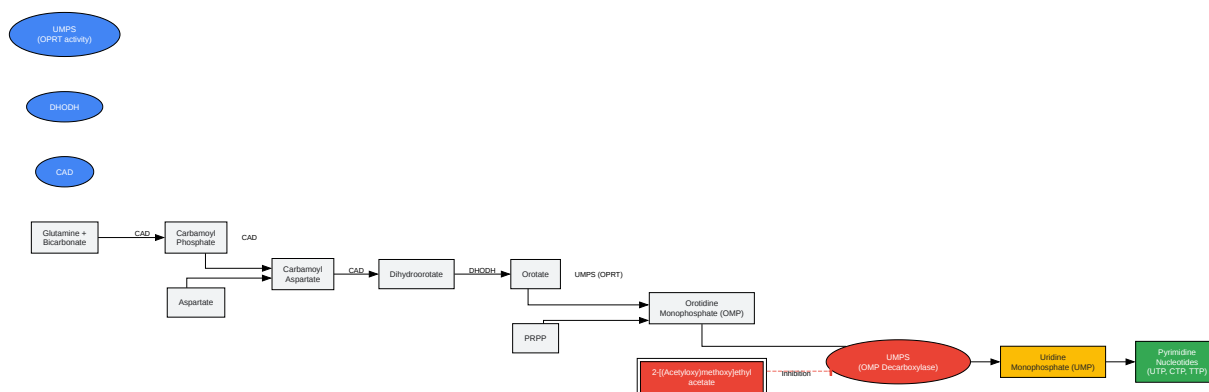
- **Specificity:** Ensure that there is no interference from excipients or impurities at the retention time of the analyte.
- **Limit of Detection (LOD) and Limit of Quantification (LOQ):** Determine the lowest concentration of the analyte that can be reliably detected and quantified.

Biological Activity and Mechanism of Action

Inhibition of Orotidine 5'-Monophosphate Decarboxylase (OMPDC)

2-[(Acetyloxy)methoxy]ethyl acetate has been identified as an inhibitor of orotidine 5'-monophosphate decarboxylase (OMPDC), a key enzyme in the de novo pyrimidine biosynthesis pathway.^[1] This pathway is essential for the synthesis of nucleotides required for DNA and RNA replication.^[1]

The de novo pyrimidine biosynthesis pathway begins with simple precursors and culminates in the formation of uridine monophosphate (UMP).^[12] OMP decarboxylase catalyzes the final step in this pathway, the decarboxylation of orotidine monophosphate (OMP) to UMP.^[13] By inhibiting OMPDC, **2-[(Acetyloxy)methoxy]ethyl acetate** can disrupt the supply of pyrimidine nucleotides, thereby impeding cell proliferation and viral replication, which rely on the host cell's machinery.^[1] This mechanism of action makes it a subject of interest for potential anticancer and antiviral therapies.^[1]

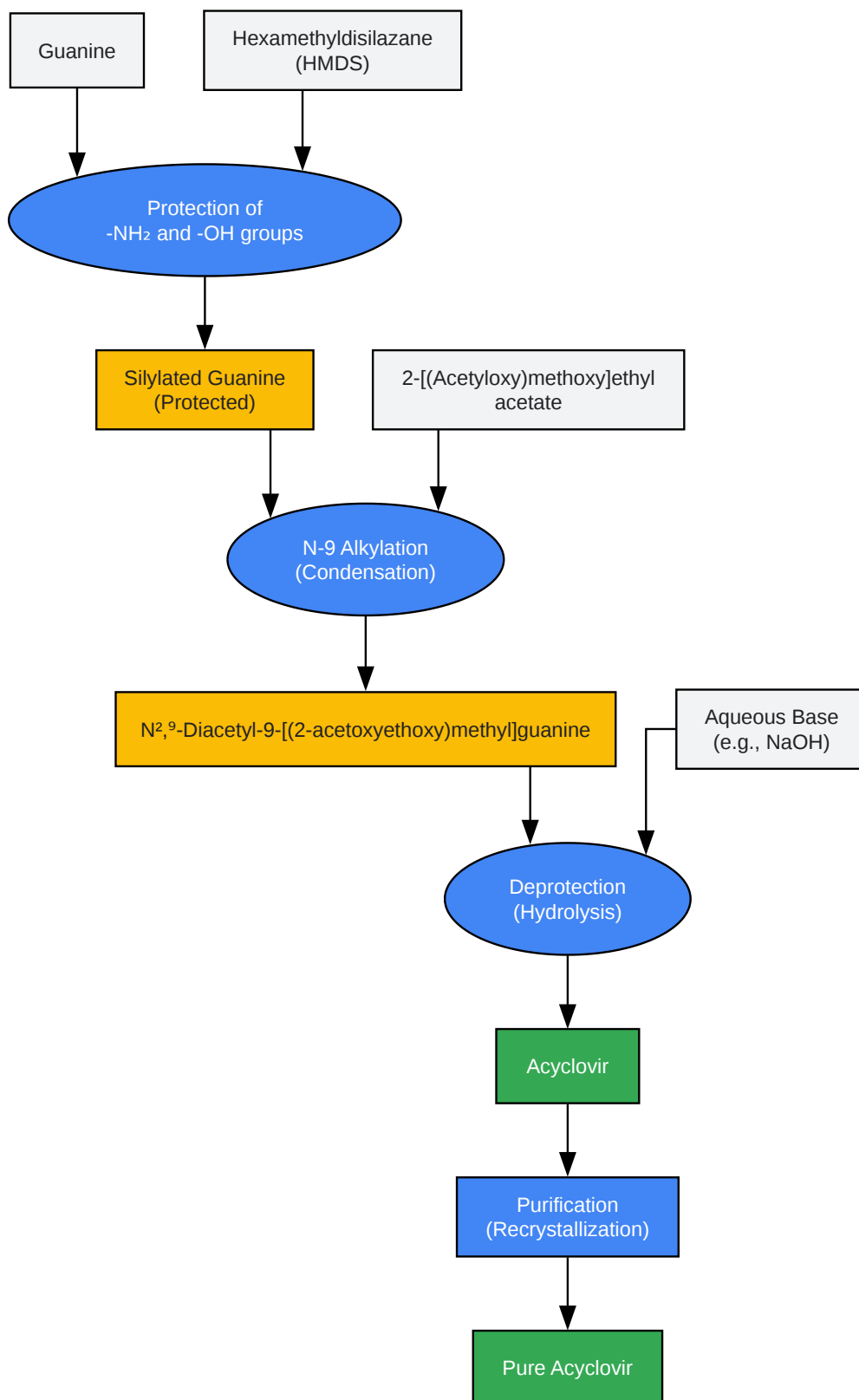


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De novo pyrimidine biosynthesis pathway and inhibition of OMP decarboxylase.

Logical Relationships in Acyclovir Synthesis

The synthesis of acyclovir from guanine using **2-[(Acetyloxy)methoxy]ethyl acetate** involves a series of logical steps designed to achieve regioselective alkylation at the N-9 position of the purine ring.



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Workflow for the synthesis of Acyclovir.

Conclusion

2-[(Acetyloxy)methoxy]ethyl acetate is a compound of significant interest to the pharmaceutical and organic synthesis communities. Its role as a key intermediate in the production of antiviral drugs like acyclovir and its potential as an enzyme inhibitor highlight its importance in drug development. This guide has provided a detailed overview of its properties, synthesis, and analytical methods to support further research and application of this versatile molecule.

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